

4-Iodotoluene chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Iodotoluene

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An In-depth Technical Guide to 4-Iodotoluene

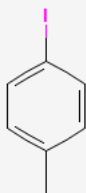
This guide provides a comprehensive overview of **4-Iodotoluene**, a key aromatic organic compound. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis. The document details its chemical structure, nomenclature, physicochemical properties, and detailed experimental protocols for its synthesis.

Chemical Structure and IUPAC Name

4-Iodotoluene is an aromatic compound characterized by a benzene ring substituted with a methyl group and an iodine atom at the para position (positions 1 and 4, respectively).

- IUPAC Name: 1-iodo-4-methylbenzene[1][2][3][4]
- Common Synonyms: p-Iodotoluene, 4-methyl-1-iodobenzene, p-Tolyl iodide[1][3][5][6]
- Chemical Formula: C₇H₇I[1][2][3][6]
- SMILES: CC1=CC=C(I)C=C1[1][6]
- InChI Key: UDHAWRUAECEBHC-UHFFFAOYSA-N[1][2][4]

The chemical structure is as follows:



Physicochemical and Safety Data

The key properties of **4-Iodotoluene** are summarized in the table below. This compound is a colorless to pale yellow solid or liquid with a characteristic aromatic odor.^{[5][6][7][8]} It is insoluble in water but shows good solubility in various organic solvents such as ethanol, ether, and benzene.^{[5][6][8]}

Property	Value
Molecular Weight	218.03 g/mol
Appearance	White to light yellow crystalline solid/mass
Melting Point	33-36 °C
Boiling Point	211-212 °C
Solubility	Insoluble in water; Soluble in alcohols, ethers
CAS Number	624-31-7
Flash Point	90 °C (closed cup)

Data sourced from^{[1][3][5][7][8]}

Safety Information: **4-Iodotoluene** is considered a skin and eye irritant.^{[1][5]} It may be harmful if swallowed or in contact with skin.^[1] Appropriate personal protective equipment, such as gloves, safety glasses, and a lab coat, should be worn when handling this chemical.

Applications in Research and Development

4-Iodotoluene is a versatile intermediate in organic synthesis. Its primary applications include:

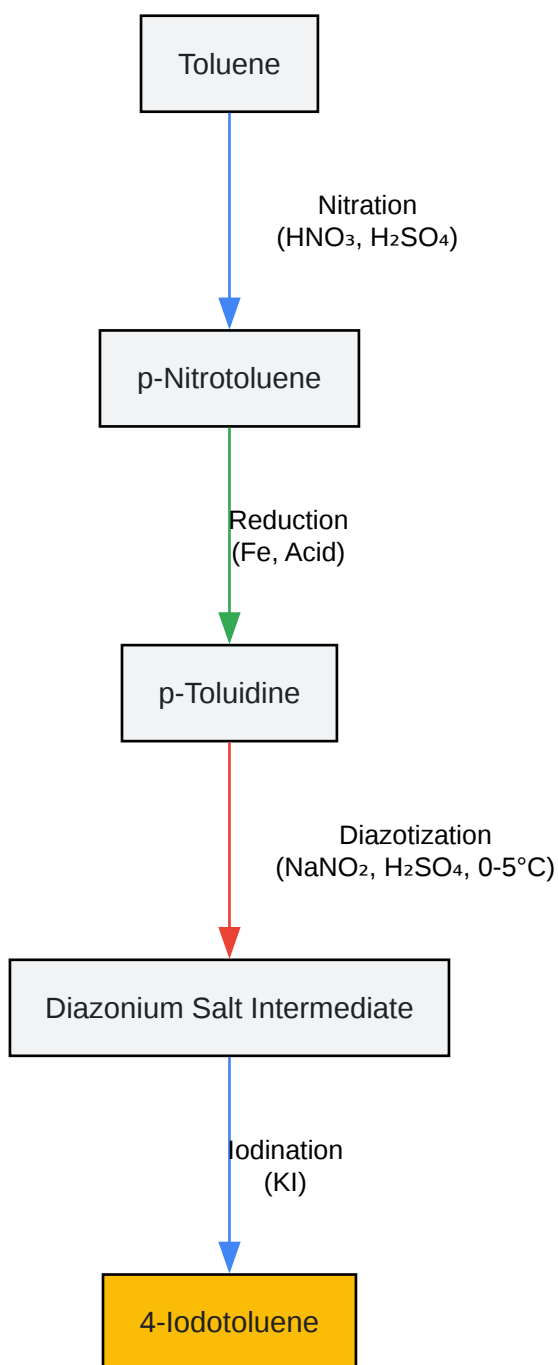
- **Pharmaceutical Intermediates:** It serves as a building block in the synthesis of various pharmaceutical compounds.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[9\]](#)[\[10\]](#)
- **Cross-Coupling Reactions:** It is frequently used in palladium-catalyzed cross-coupling reactions like the Suzuki-Miyaura and Sonogashira reactions.[\[7\]](#)[\[10\]](#)
- **Agrochemical Synthesis:** The compound is a precursor in the development of pesticides and herbicides.[\[6\]](#)[\[10\]](#)
- **Materials Science:** It finds use in the production of polarizing films for Liquid Crystal Displays (LCDs).[\[7\]](#)
- **Precursor for other Chemicals:** It can be oxidized to form 4-iodobenzoic acid, another important chemical intermediate.[\[11\]](#)

Experimental Protocols for Synthesis

The synthesis of **4-Iodotoluene** can be achieved through several routes. Below are detailed protocols for two common laboratory methods.

Synthesis from Toluene via Nitration, Reduction, and Diazotization

This multi-step synthesis pathway starts from toluene and is a common method for preparing **4-Iodotoluene**.



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Caption: Synthesis workflow of **4-Iodotoluene** starting from Toluene.

Step 1: Reduction of p-Nitrotoluene to p-Toluidine[5]

- To a 250 mL four-neck flask, add water (60 mL), iron powder (16.8 g, 0.3 mol), acetic acid (2.3 mL, 0.04 mol), and ammonium chloride (1.7 g).

- Heat the mixture to reflux while stirring. After 1.5 hours, add p-nitrotoluene (17.2 g, 0.1 mol).
- Continue the reflux for 2 hours, monitoring the reaction progress with Thin Layer Chromatography (TLC).
- After the reaction is complete, adjust the pH to 9 using a 20% sodium hydroxide solution.
- Add toluene (30 mL), and continue to reflux and stir for 10 minutes.
- Filter the hot mixture. Wash the filter cake with toluene (2 x 10 mL).
- Combine the filtrate and washings. Remove toluene and water under reduced pressure to yield p-toluidine as a yellow liquid.

Step 2: Diazotization of p-Toluidine and Iodination^[5]

- In a 250 mL four-neck flask, add water (40 mL) and slowly add 98% sulfuric acid (20.6 mL, 0.4 mol) while stirring.
- Slowly add p-toluidine (14.2 g, 0.1 mol) followed by an additional 80 mL of water.
- Cool the mixture to 0-5 °C in an ice bath.
- Dropwise, add a solution of sodium nitrite (NaNO_2) (7.1 g, 0.1 mol) in water (15 mL).
- After the addition is complete, maintain the temperature for 30 minutes to complete the diazotization.
- Transfer the resulting diazonium salt solution to another 250 mL four-neck flask containing potassium iodide (19.9 g, 0.12 mol), copper powder (0.1 g), and water (30 mL).
- After the addition, keep the mixture warm for 30 minutes, then heat to 70-80 °C for another 30 minutes, monitoring with TLC.
- Cool the mixture to room temperature and allow the layers to separate.
- Wash the organic phase sequentially with a hot saturated sodium bisulfite solution (3 x 20 mL) and water (3 x 10 mL).

- Remove the solvent under reduced pressure to yield **4-Iodotoluene** as a yellow-brown liquid.

Synthesis from p-Toluidine

This method is a more direct route if p-toluidine is used as the starting material.

Experimental Procedure:[[12](#)]

- Dissolve p-toluidine (20 g) by boiling with concentrated hydrochloric acid (70 mL) and a sufficient amount of water to form the hydrochloride salt.
- Cool the solution and perform diazotization under standard conditions (e.g., with sodium nitrite in an ice bath).
- Prepare a solution of potassium iodide (31 g) in water.
- Slowly add the potassium iodide solution to the diazonium salt solution from a dropping funnel with continuous stirring.
- Allow the mixture to stand. A dark brown mass will form.
- Filter off the solid product.
- Recrystallize the crude product from alcohol to yield pure **4-Iodotoluene** as yellow plates.

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References

- 1. 4-Iodotoluene | C₇H₇I | CID 12207 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 4-Iodotoluene | C₇H₇I | MD Topology | NMR | X-Ray [atb.uq.edu.au]
- 3. Benzene, 1-iodo-4-methyl- [webbook.nist.gov]

- 4. 1-iodo-4-methylbenzene | CAS 624-31-7 [matrix-fine-chemicals.com]
- 5. Page loading... [guidechem.com]
- 6. CAS 624-31-7: 4-iodotoluene | CymitQuimica [cymitquimica.com]
- 7. 4-iodotoluene | 624-31-7 [chemicalbook.com]
- 8. 4-iodotoluene | 624-31-7 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 9. 4-iodotoluene | 624-31-7 | FI34169 | Biosynth [biosynth.com]
- 10. chemimpex.com [chemimpex.com]
- 11. Iodotoluene - Wikipedia [en.wikipedia.org]
- 12. prepchem.com [prepchem.com]
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